

Technical Guide: Solubility of Boc-NH-PEG8-C2-Br in DMSO

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Compound of Interest

Compound Name: **Boc-NH-PEG8-C2-Br**

Cat. No.: **B8268430**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for the PROTAC linker **Boc-NH-PEG8-C2-Br** in Dimethyl Sulfoxide (DMSO). Due to the limited availability of specific quantitative data in publicly accessible resources, this document also furnishes a general experimental protocol for determining solubility and presents qualitative data for structurally related compounds to guide researchers in their experimental design.

Overview of Boc-NH-PEG8-C2-Br

Boc-NH-PEG8-C2-Br is a heterobifunctional linker commonly employed in the development of Proteolysis Targeting Chimeras (PROTACs). It features a Boc-protected amine, an eight-unit polyethylene glycol (PEG) spacer, and a bromo-ethyl group. The PEG spacer is incorporated to enhance the solubility and pharmacokinetic properties of the resulting PROTAC molecule. Understanding its solubility in common organic solvents like DMSO is critical for its handling, storage, and use in subsequent synthetic and biological applications.

Solubility Data

A thorough search of available literature and supplier documentation did not yield specific quantitative solubility data for **Boc-NH-PEG8-C2-Br** in DMSO. However, qualitative information and data for analogous compounds suggest a general solubility profile.

Table 1: Qualitative Solubility of **Boc-NH-PEG8-C2-Br** and Structurally Related Compounds

Compound	Solvent(s)	Reported Solubility	Source
Boc-NH-PEG8-C2-Br	Not Specified	Recommended for storage in solvent at -80°C, implying some level of solubility in common organic solvents.	DC Chemicals
t-Boc-N-amido-PEG8-acid	Water, DMSO, DCM, DMF	Soluble (quantitative value not provided)	BroadPharm[1]
Boc-NH-PEG2-CH ₂ CH ₂ COOH	DMSO	≥ 100 mg/mL (360.61 mM)	MedchemExpress[2]
General Boc-NH-PEG-COOH	Water, DMSO, DMF, Methylene Chloride	Soluble	Creative PEGWorks[3]

The data on analogous compounds, particularly the high solubility of a shorter PEG-chain analogue (Boc-NH-PEG2-CH₂CH₂COOH) in DMSO, suggests that **Boc-NH-PEG8-C2-Br** is also likely to be highly soluble in DMSO. The longer, hydrophilic PEG8 chain is generally expected to enhance solubility in polar aprotic solvents like DMSO.

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the solubility of a compound like **Boc-NH-PEG8-C2-Br** in DMSO using the visual saturation method.

3.1 Materials

- **Boc-NH-PEG8-C2-Br**
- Anhydrous DMSO
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath

- Calibrated positive displacement pipettes
- HPLC-grade vials

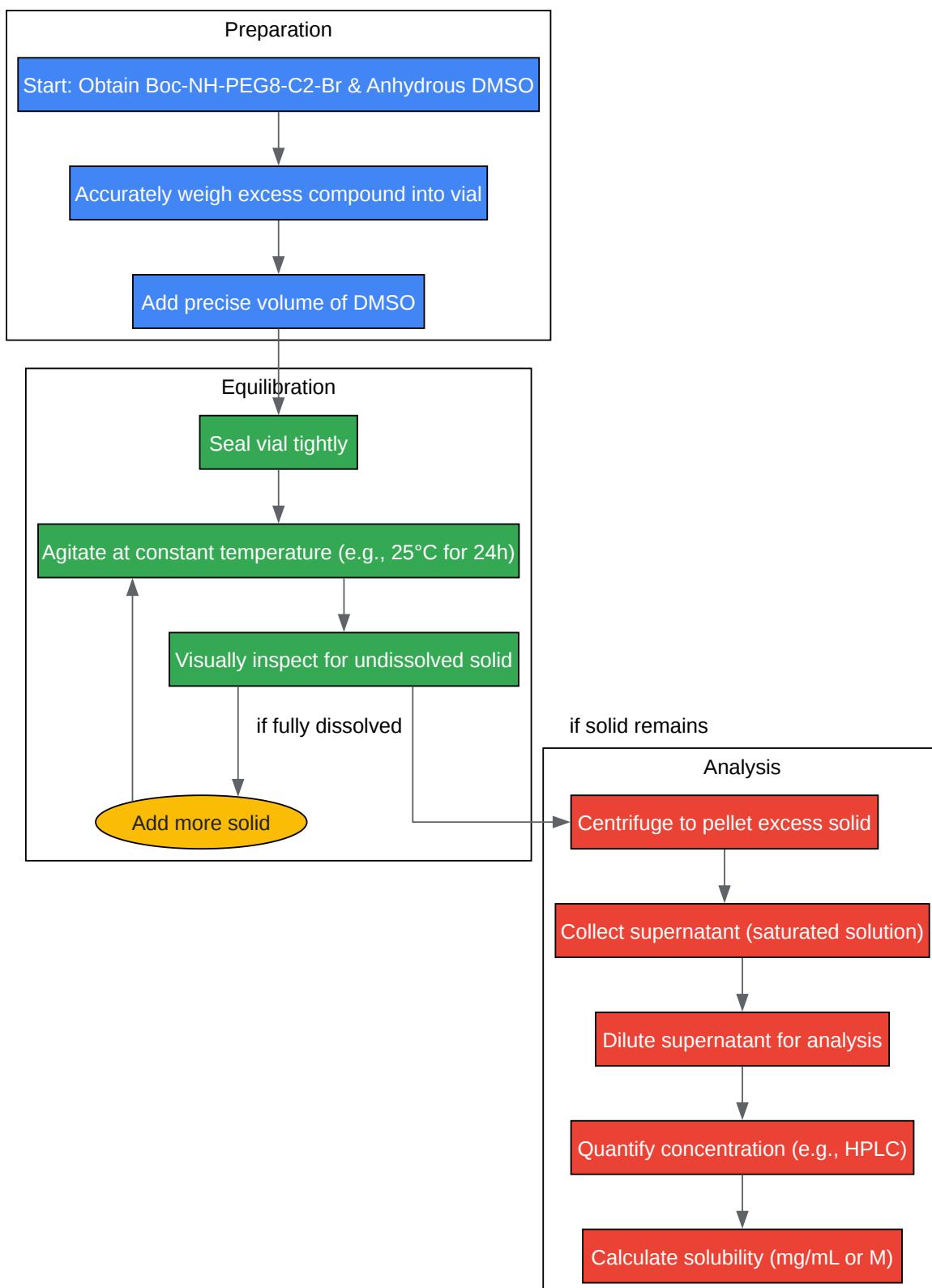
3.2 Procedure

- Preparation of Stock Solution (if required for initial trials):
 - Accurately weigh a small amount of **Boc-NH-PEG8-C2-Br** (e.g., 5 mg).
 - Add a calculated volume of DMSO to achieve a high concentration (e.g., 100 mg/mL).
 - Vortex thoroughly until the solid is completely dissolved. If it does not dissolve, proceed with the saturation method.
- Saturation Method:
 - Accurately weigh an excess amount of **Boc-NH-PEG8-C2-Br** (e.g., 20 mg) into a tared vial.
 - Add a small, precise volume of DMSO (e.g., 200 μ L).
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker set to a standard temperature (e.g., 25 °C) and agitate for a set period (e.g., 24 hours) to ensure equilibrium is reached.
 - After incubation, visually inspect the vial for the presence of undissolved solid. If no solid remains, add more **Boc-NH-PEG8-C2-Br** and repeat the incubation.
 - Once saturation is confirmed by the presence of a persistent solid phase, centrifuge the vial at high speed (e.g., 10,000 x g for 10 minutes) to pellet the undissolved solid.
 - Carefully collect a known volume of the supernatant (the saturated solution) without disturbing the pellet.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of an analytical method (e.g., HPLC-UV or LC-MS).

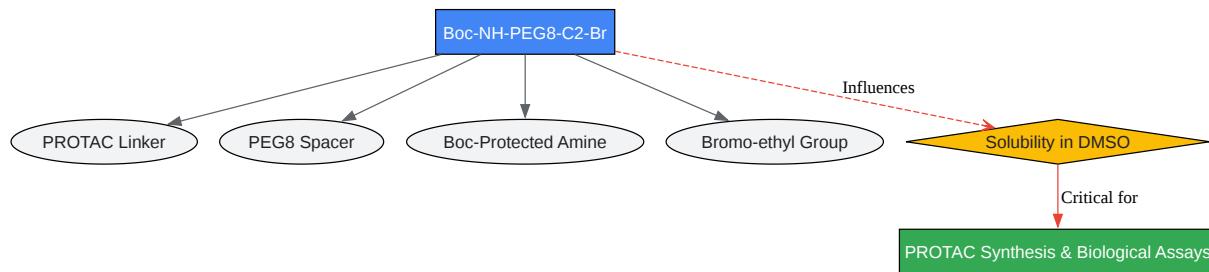
- Quantify the concentration of **Boc-NH-PEG8-C2-Br** in the diluted sample against a standard curve.
- Calculate the original concentration in the saturated DMSO solution to determine the solubility.

Visual Workflow and Diagrams

The following diagrams illustrate the logical workflow for assessing and determining the solubility of **Boc-NH-PEG8-C2-Br**.

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Caption: Experimental workflow for determining the solubility of **Boc-NH-PEG8-C2-Br** in DMSO.



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